

# A Comprehensive Technical Guide to Cupric Bromide: Safety, Handling, and Emergency Protocols

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## Compound of Interest

Compound Name: Cupric bromide

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This in-depth guide provides a thorough overview of the safety protocols and handling procedures for **cupric bromide** ( $\text{CuBr}_2$ ). Adherence to these guidelines is critical for ensuring a safe laboratory environment when working with this compound. The information herein is compiled from various safety data sheets (SDS) to provide a comprehensive resource.

## Hazard Identification and Classification

**Cupric bromide** is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.<sup>[1][2][3]</sup> Inhalation may cause respiratory irritation.<sup>[4][5]</sup>

Signal Word: Danger<sup>[1][2][6]</sup>

Hazard Statements:

- H302: Harmful if swallowed.<sup>[1][2][3]</sup>
- H314: Causes severe skin burns and eye damage.<sup>[1][3]</sup>
- H335: May cause respiratory irritation.<sup>[4][5]</sup>

Pictograms:

Pictogram	Meaning
Corrosion	Causes severe skin burns and eye damage.
Exclamation Mark	Harmful if swallowed; May cause respiratory irritation.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **cupric bromide** is essential for its safe handling and storage.

Property	Value	Source
Chemical Formula	CuBr <sub>2</sub>	[1]
Molar Mass	223.37 g/mol	[7]
Appearance	Grayish-black to dark grey powder/crystals	[6][7]
Melting Point	498 °C (928.4 °F)	[6]
Boiling Point	900 °C (1652 °F)	[6]
Solubility in Water	55.7 g/100 mL (20 °C)	[7]
Density	4.710 g/cm <sup>3</sup>	[7]

## Toxicological and Exposure Data

Exposure to **cupric bromide** can have significant health effects. The following table summarizes key toxicological data and exposure limits.

Parameter	Value	Source
Oral LD50 (Rat)	Data not available in searched documents	
OSHA PEL (Permissible Exposure Limit)	TWA 1 mg/m <sup>3</sup> (as Cu)	[7]
NIOSH REL (Recommended Exposure Limit)	TWA 1 mg/m <sup>3</sup> (as Cu)	[7]
IDLH (Immediately Dangerous to Life or Health)	100 mg/m <sup>3</sup> (as Cu)	[7][8]

## Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing the risks associated with **cupric bromide**.

## Engineering Controls

- Ventilation: Handle in an efficient chemical fume hood to minimize dust and vapor inhalation. [4] Ensure emergency eye wash fountains and safety showers are readily available.[2]

## Personal Protective Equipment (PPE)

- Eye Protection: Always wear approved safety glasses with side shields or safety goggles.[4] A face shield may also be necessary.
- Skin Protection: Chemical-resistant gloves (e.g., Neoprene™, butyl rubber) are required.[9] Wear protective clothing to prevent skin contact.[9]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator for dusts and mists should be worn.[9]

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[2]

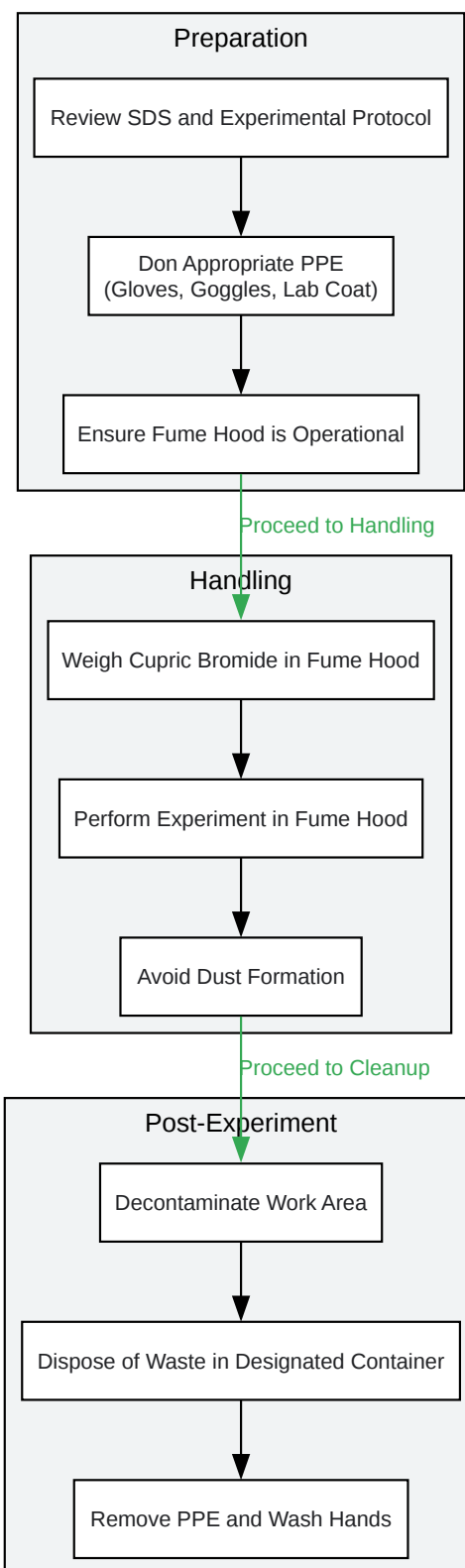
- Do not eat, drink, or smoke in areas where **cupric bromide** is handled.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)[\[6\]](#)
- Remove and wash contaminated clothing before reuse.[\[2\]](#)[\[9\]](#)

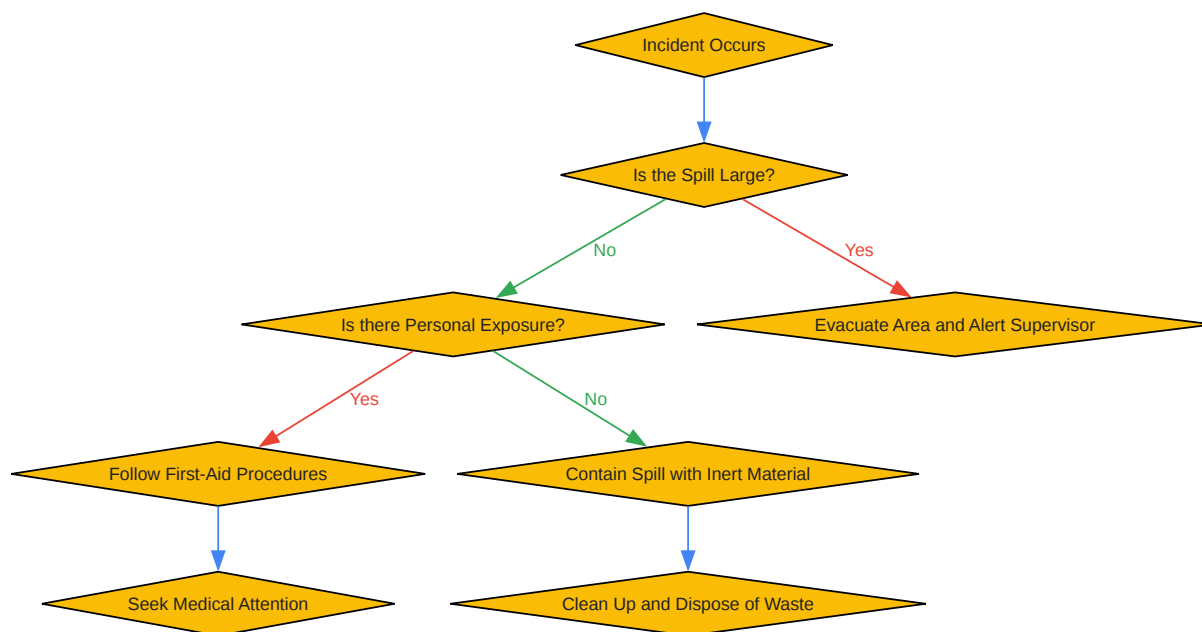
## Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[9\]](#)
- Protect from moisture, air, and light, as the material is deliquescent and air/light sensitive.[\[1\]](#)  
[\[4\]](#)
- Store away from incompatible materials such as oxidizing agents, alkali metals, and active metals.[\[4\]](#)[\[9\]](#)

## Experimental Workflow for Handling Cupric Bromide

The following diagram outlines a safe workflow for handling **cupric bromide** in a research setting.





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